

Quantitative Data & Regulatory Framework

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Compound of Interest

Compound Name:	Diethyl
CAS No.:	38725-95-0
Cat. No.:	B1347031

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Diethyl-ethyl is heavily monitored under the Emergency Planning and Community Right-to-Know Act (EPCRA) due to its halogenated structure and potential environmental toxicity[1]. Laboratories must track their inventory and disposal metrics to comply with the EPA's Toxic Release Inventory (TRI) reporting requirements[2].

Table 1: **Diethyl**-Ethyl Quantitative Data & Regulatory Thresholds

Property / Metric	Value	Regulatory Context / Notes
Chemical Name	Diethatyl-ethyl	Obsolete pre-emergence herbicide.
CAS Number	38727-55-8	Primary identifier for EPA/RCRA labeling.
Molecular Weight	311.80 g/mol	Relevant for molarity calculations in standard prep.
EPCRA Sec. 313 Status	Listed (TRI Chemical)	Subject to Form R / Form A reporting[1].
Primary EPA Waste Code	M50 / M54	Designates Incineration / Thermal Treatment[2].

Mechanistic Causality of Disposal Choices

When managing chloroacetanilide herbicides, the presence of the chloroacetyl moiety dictates the entire downstream waste management strategy.

- **Halogenated Segregation:** **Diethatyl**-ethyl must be isolated strictly as a halogenated organic waste. If mixed with non-halogenated solvents, the entire mixture must be treated as halogenated. Halogenated waste requires specialized high-temperature incineration equipped with alkaline scrubbers to neutralize the hydrochloric acid (HCl) gas generated during combustion. Mixing wastes unnecessarily increases the volume of material requiring this expensive, specialized treatment.
- **Thermal Destruction vs. Chemical Oxidation:** While advanced oxidation processes (AOPs), such as the use of Fenton's reagent (ferric ion and hydrogen peroxide in the presence of light), have been documented to achieve partial mineralization of aromatic pesticides in aqueous solutions[3], these methods are generally reserved for dilute wastewater treatment. For neat laboratory standards or concentrated experimental solutions, high-temperature incineration remains the authoritative standard. Incineration at temperatures exceeding 1000°C ensures the complete cleavage of C-Cl and C-N bonds, preventing the formation of highly toxic, persistent byproducts such as dioxins or furans.

Operational Protocol: Self-Validating Disposal System

This protocol is designed as a self-validating system. Each step includes a verification check to ensure operational integrity before proceeding to the next phase.

Step 1: Hazard Identification and PPE Selection

- Rationale: **Diethatyl**-ethyl is an eye irritant and a potential dermal hazard. Protecting the operator is the first line of defense.
- Action: Don chemical-resistant nitrile gloves (minimum 8 mil thickness recommended for extended handling), a standard laboratory coat, and splash-proof safety goggles.
- Verification: Inspect gloves for micro-tears using the inflation test prior to handling neat reference standards.

Step 2: Waste Segregation and Satellite Accumulation

- Rationale: Preventing cross-contamination minimizes the volume of high-cost halogenated waste and mitigates incompatible chemical reactions.
- Action: Deposit **diethatyl**-ethyl liquid waste into a dedicated, high-density polyethylene (HDPE) or amber glass container clearly marked for "Halogenated Organic Waste." Solid waste (e.g., contaminated pipette tips, weighing boats) must be placed in a separate, puncture-resistant chemical solid waste bin.
- Verification: Ensure the primary waste container is housed within a secondary containment tray capable of holding 110% of the primary container's volume. Check the secondary containment weekly for unexpected pooling or leaks.

Step 3: EPA-Compliant Labeling

- Rationale: Unlabeled or improperly labeled waste triggers immediate Resource Conservation and Recovery Act (RCRA) violations and poses severe risks to waste brokers.

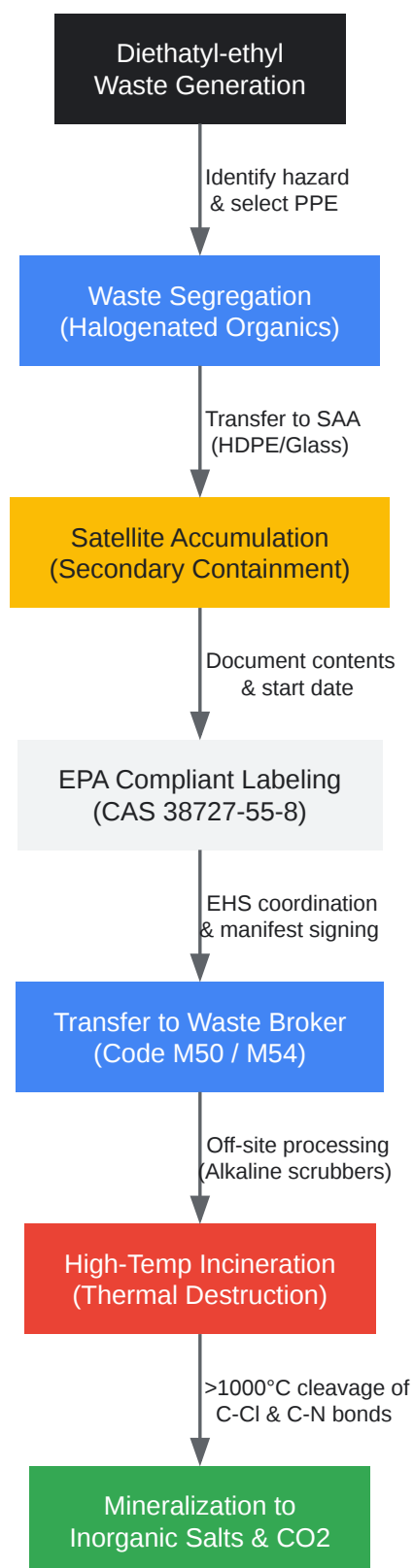
- Action: Affix a hazardous waste tag detailing the exact chemical name ("**Diethatyl**-ethyl"), CAS Number (38727-55-8), estimated concentration, and the exact date accumulation began.
- Verification: Cross-reference the label against the laboratory's active Chemical Hygiene Plan and the product's Safety Data Sheet (SDS) to ensure all hazard pictograms are accurately represented.

Step 4: Transfer to Waste Broker for Terminal Destruction

- Rationale: Institutional laboratories are typically not equipped for the terminal destruction of halogenated pesticides.
- Action: Coordinate with your institutional Environmental Health & Safety (EHS) department or a certified hazardous waste broker to transfer the material. Specify that the waste requires incineration (EPA Waste Management Code M50 or M54)[2].
- Verification: Retain the signed uniform hazardous waste manifest for a minimum of three years to satisfy EPCRA and RCRA audit requirements.

Waste Management Workflow Visualization

To streamline EHS training and operational execution, the following diagram maps the critical path of **diethatyl**-ethyl from waste generation to terminal mineralization.



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Diethyl-ethyl laboratory waste segregation and thermal destruction workflow.

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Sources

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